Spectroscopic Analysis of N-(4-Fluorophenyl)formamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-(4-Fluorophenyl)formamide*
CAS No.:	*459-25-6*
Cat. No.:	*B1330271*

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This technical guide provides a comprehensive overview of the spectroscopic data for **N-(4-Fluorophenyl)formamide**, a compound of interest in medicinal chemistry and materials science. This document details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **N-(4-Fluorophenyl)formamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Spectroscopic Data

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Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
DMSO-d_6	10.30 – 10.12	m	-	NH
8.27	d	1.8	CHO	
7.69 – 7.55	m	-	2 x Ar-H	
7.18 – 7.12	m	-	2 x Ar-H	
$CDCl_3$	8.73	br s	-	NH (rotamer 1)
8.57	d	-	CHO (rotamer 2)	
8.32	d	-	CHO (rotamer 1)	
7.92	br s	-	NH (rotamer 2)	
7.58 – 7.40	m	-	2 x Ar-H	
7.07	td	-	Ar-H	
7.03 – 6.96	m	-	2 x Ar-H	

Table 2: ^{13}C NMR Spectroscopic Data

Solvent	Chemical Shift (δ) ppm
DMSO-d_6	162.6, 159.4, 156.9, 134.6, 120.9, 119.5, 116.0, 115.8, 115.5, 115.3
$CDCl_3$	163.06, 161.57, 160.73, 159.21, 159.14, 158.30, 132.88, 132.85, 132.73, 132.70, 121.86, 121.78, 121.09, 121.01, 116.58, 116.36, 115.79, 115.57

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Functional Group	Vibration Mode
~3300	N-H	Stretching
~1680-1650	C=O (Amide I)	Stretching
~1550	N-H	Bending (Amide II)
~3100-3000	C-H (Aromatic)	Stretching
~1600, ~1500	C=C (Aromatic)	Stretching
~1250-1200	C-F	Stretching

Mass Spectrometry (MS)

The expected mass spectrum of **N-(4-Fluorophenyl)formamide**, obtained by Electron Ionization (EI), would show a molecular ion peak $[M]^+$ at m/z = 139. The fragmentation pattern would likely involve the loss of the formyl group (-CHO) to give a fragment at m/z = 110, and cleavage of the amide bond could also occur.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR Spectroscopy

- Sample Preparation: 5-10 mg of **N-(4-Fluorophenyl)formamide** is dissolved in approximately 0.7-1.0 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean vial. A small amount of tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- Sample Filtration and Transfer: The solution is filtered through a small cotton plug into a clean, dry 8-inch NMR tube to a height of about 4.5 cm.
- Instrumentation: The NMR spectra are recorded on a 400 MHz (or higher) spectrometer.
- Data Acquisition: For ^1H NMR, a sufficient number of scans are acquired to obtain a good signal-to-noise ratio. For ^{13}C NMR, a larger number of scans is typically required due to the

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low natural abundance of the ^{13}C isotope. Proton-decoupled ^{13}C NMR spectra are generally obtained to simplify the spectrum to single lines for each unique carbon atom.

- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected to obtain the final spectrum. Chemical shifts are referenced to the TMS signal.

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (Thin Solid Film): A small amount of **N-(4-Fluorophenyl)formamide** is dissolved in a volatile organic solvent (e.g., methylene chloride or acetone). A drop of this solution is placed on a clean, dry salt plate (e.g., NaCl or KBr). The solvent is allowed to evaporate, leaving a thin film of the solid compound on the plate.
- Background Spectrum: A background spectrum of the empty sample compartment is recorded to subtract the contributions of atmospheric water and carbon dioxide.
- Sample Spectrum: The salt plate with the sample film is placed in the sample holder of the FT-IR spectrometer. The infrared spectrum is then recorded, typically in the range of 4000-400 cm^{-1}.
- Data Processing: The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: A small amount of **N-(4-Fluorophenyl)formamide** is introduced into the mass spectrometer, typically via a direct insertion probe for solid samples. The sample is vaporized by heating under high vacuum.
- Ionization: The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV). This causes the molecules to ionize and fragment.

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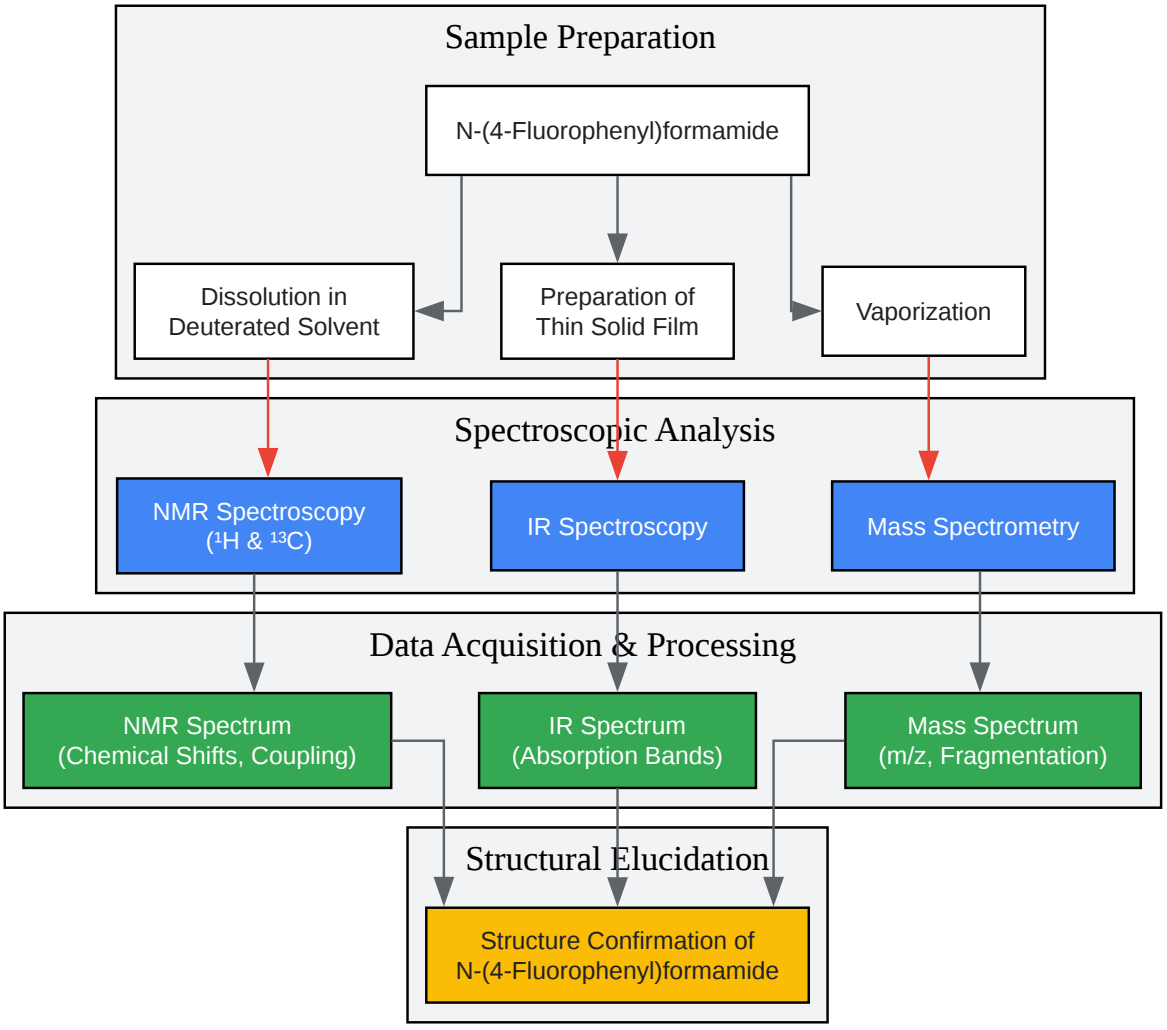
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of relative ion abundance versus m/z.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **N-(4-Fluorophenyl)formamide**.



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Caption: Workflow for Spectroscopic Analysis.

- To cite this document: BenchChem. [Spectroscopic Analysis of N-(4-Fluorophenyl)formamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330271/docs#spectroscopic-analysis-of-n-4-fluorophenyl-formamide-a-technical-guide]

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